Application Note: N-(methylsulfonyl)-beta-alanine in High-Throughput Screening (HTS)

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Compound of Interest

Compound Name:	*N-(methylsulfonyl)-beta-alanine*
CAS No.:	*105611-92-5*
Cat. No.:	*B175866*

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Introduction & Chemical Profile[1][2][3][4][5][6]

N-(methylsulfonyl)-beta-alanine (CAS: 105611-92-5) is a small, polar sulfonyl-amino acid derivative. In the context of High-Throughput Screening (HTS), this molecule is primarily utilized as a fragment scaffold within Fragment-Based Drug Discovery (FBDD) campaigns. Its structure combines a carboxylic acid tail (H-bond acceptor/donor) with a sulfonamide moiety (bioisostere for amide bonds, transition state mimic), making it a valuable probe for exploring polar sub-pockets in enzymes such as proteases, synthetases, and carbonic anhydrases.

Unlike traditional "drug-like" molecules (Rule of 5), **N-(methylsulfonyl)-beta-alanine** adheres to the "Rule of Three" for fragments, allowing it to efficiently sample chemical space with high ligand efficiency (LE), albeit with lower initial affinity (typically

M to mM range).

Physicochemical Profile (Table 1)

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Property	Value	Relevance to HTS
Molecular Weight	167.18 Da	Ideal for fragment libraries (<300 Da).
Formula		Simple, atom-efficient scaffold.
cLogP	~ -1.2 (Est)	High water solubility; low risk of non-specific hydrophobic aggregation.
H-Bond Donors	1 (COOH)	Critical for directional interactions (e.g., catalytic dyads).
H-Bond Acceptors	3 (, COOH)	Facilitates metal coordination or backbone H-bonding.
pKa	~4.0 (COOH)	Exists as an anion at physiological pH (7.4).

Application 1: Fragment-Based Screening via Biophysical Assays

Because **N-(methylsulfonyl)-beta-alanine** is a fragment, it likely binds targets with low affinity (

). Traditional enzymatic HTS often misses such weak interactions due to sensitivity limits. Therefore, biophysical screening is the gold standard protocol.

Protocol A: Saturation Transfer Difference (STD) NMR Screening

Objective: Detect binding of **N-(methylsulfonyl)-beta-alanine** to a target protein by observing magnetization transfer.

Materials

- Target Protein: >95% purity, 20

M in

buffer.

- Ligand: **N-(methylsulfonyl)-beta-alanine** (100 mM stock in

  -DMSO).

- Buffer: 50 mM Phosphate, 150 mM NaCl, pH 7.4 (deuterated).

Step-by-Step Methodology

- Sample Preparation:
  - Prepare a mixture containing 10

    M Protein and 1 mM Ligand (100:1 excess).
  - Expert Insight: High ligand excess is required to ensure fast exchange on the NMR timescale, a prerequisite for the STD effect.
- Pulse Sequence Setup:
  - Use a standard STD pulse sequence with a train of Gaussian pulses for saturation.
  - On-Resonance Irradiation: Set at a frequency specific to protein methyl groups (e.g., 0.5 ppm) or aromatics (7-9 ppm), ensuring no overlap with the ligand signals.
  - Off-Resonance Irradiation: Set at -30 ppm (control).
- Data Acquisition:
  - Acquire 1D

    spectra with on- and off-resonance irradiation.
  - Subtract the "On" spectrum from the "Off" spectrum.
- Analysis:

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- Positive Hit: Signals corresponding to **N-(methylsulfonyl)-beta-alanine** (methylene protons at ~2.5 and 3.2 ppm; methyl sulfonyl at ~3.0 ppm) appear in the difference spectrum. This confirms the ligand received magnetization from the protein (binding event).
- Validation: Perform a competition experiment with a known high-affinity inhibitor to map the binding site.

Application 2: Enzymatic HTS (Inhibition Assay)

When screening larger libraries containing this scaffold, or using it as a reference standard, proper assay design is critical to avoid false negatives (due to weak potency) or false positives (due to pH interference).

Protocol B: Fluorescence-Based Enzymatic Assay

Context: Screening for inhibition of a metalloprotease (e.g., MMPs) where the carboxylate/sulfonamide group coordinates the Zinc ion.

Reagent Setup

- Assay Buffer: 50 mM HEPES (pH 7.5), 10 mM

  , 0.05% Brij-35.
- Substrate: Fluorogenic peptide (e.g., Mca-Lys-Pro-Leu-Gly-Leu-Dap(Dnp)-Ala-Arg-NH2).
- Compound Stock: **N-(methylsulfonyl)-beta-alanine** (dissolved to 100 mM in 100% DMSO).

Workflow

- Acoustic Dispensing:
  - Dispense 50 nL of compound stock into a 384-well black low-volume plate.
  - Control: Dispense 50 nL DMSO into columns 1, 2, 23, 24 (High/Low controls).
- Enzyme Addition:

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- Add 5

  L of Enzyme solution (optimized to give linear kinetics over 60 min).

- Incubate for 15 minutes at RT. Expert Note: This pre-incubation allows the low-affinity fragment to establish equilibrium before substrate competition begins.

- Substrate Initiation:
  - Add 5

    L of Substrate solution (

    concentration).

- Detection:
  - Monitor Fluorescence (Ex/Em: 320/405 nm) kinetically for 45 minutes.

Data Analysis & Validation

- Z-Factor Calculation: Ensure

  using DMSO controls.

- Interference Check: **N-(methylsulfonyl)-beta-alanine** is acidic. In poorly buffered assays (e.g., < 10 mM buffer), high concentrations (1 mM) can lower pH, inhibiting pH-sensitive enzymes artificially.
  - Self-Validation Step: Measure the pH of the assay mix at the highest screening concentration. If pH shifts > 0.2 units, increase buffer strength to 100 mM HEPES.

Visualization: Fragment-to-Lead Workflow

The following diagram illustrates the critical path for advancing **N-(methylsulfonyl)-beta-alanine** from a library entry to a validated hit.

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Fig 1. Workflow for validating N-(methylsulfonyl)-beta-alanine as a fragment hit.

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Troubleshooting & Critical Considerations

Solubility vs. Stability

- Solubility: **N-(methylsulfonyl)-beta-alanine** is highly soluble in DMSO and water. However, at >10 mM in DMSO, ensure no precipitation occurs upon dilution into aqueous buffer.
- Stability: The sulfonamide bond is chemically stable under standard assay conditions. Unlike esters, it is resistant to hydrolysis by serum proteases, making it a robust starting point for in vivo probe development.

False Positives (The "Acid Effect")

- Issue: The carboxylic acid moiety can chelate metal ions (Zn2+, Mg2+) essential for certain enzymes (e.g., kinases, metalloproteases).
- Differentiation: To confirm specific binding vs. non-specific chelation, test the methyl ester derivative. If activity is lost completely upon esterification, the carboxylate is essential for binding (or chelation).

Detection Limits

- Warning: In SPR (Surface Plasmon Resonance), the low molecular weight (167 Da) generates a very small refractive index change (

).
- Solution: Immobilize the protein at high density (>5000 RU) or use a competition assay with a larger reference molecule ("reporter displacement").

References

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